

Mass Spectrometry Fragmentation Pattern: CAS 33400-49-6 vs. Flupirtine[1]

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Compound of Interest

Compound Name: *N2-Benzyl-N2-ethyl-2,3-pyridinediamine*

CAS No.: 1039926-73-2

Cat. No.: B1385841

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Executive Summary & Chemical Identity

CAS 33400-49-6 serves as the direct nitro-precursor in the synthesis of Flupirtine.[1] Its presence in the final drug product must be strictly monitored due to the potential genotoxicity associated with nitro-aromatic compounds.[1] In mass spectrometry (LC-MS/MS), it is distinguished from the active pharmaceutical ingredient (API) by a mass shift of -42 Da (difference between the nitro group and the ethyl carbamate moiety) and a distinct fragmentation pathway driven by the labile nitro group.[1]

Feature	CAS 33400-49-6 (Impurity B)	Flupirtine (API)
Chemical Name	2-Amino-6-[(4-fluorobenzyl)amino]-3-nitropyridine	Ethyl N-[2-amino-6-[(4-fluorobenzyl)amino]pyridin-3-yl]carbamate
Formula	C ₁₂ H ₁₁ FN ₄ O ₂	C ₁₅ H ₁₇ FN ₄ O ₂
Monoisotopic Mass	262.0866 Da	304.1336 Da
Precursor Ion [M+H] ⁺	m/z 263.1	m/z 305.1
Key Structural Difference	Contains Nitro (-NO ₂) group at C3	Contains Carbamate (-NHCOOEt) group at C3

Fragmentation Mechanism & Pathways

The fragmentation of CAS 33400-49-6 under Electrospray Ionization (ESI⁺) is governed by two competing mechanisms: benzylic cleavage and nitro group elimination.^[1]

Pathway A: Benzylic Cleavage (Dominant)

The bond between the secondary amine nitrogen and the benzylic carbon is energetically fragile. Collision-Induced Dissociation (CID) readily cleaves this bond, generating a stable 4-fluorobenzyl cation (tropylium ion derivative).^[1]

- Transition: m/z 263.1

m/z 109.0^[1]

- Significance: This is the Base Peak (100% abundance) at medium-to-high collision energies (20-35 eV).^[1] It is a shared fragment with Flupirtine, making it non-specific but highly sensitive.

Pathway B: Nitro Group Elimination (Diagnostic)

Unlike Flupirtine, CAS 33400-49-6 contains a nitro group.^[1] The loss of the nitro radical (NO₂) or the nitro group as a neutral species is characteristic of this impurity.

- Transition: m/z 263.1

m/z 217.1 (Loss of NO₂, -46 Da)[\[1\]](#)

- Transition: m/z 263.1

m/z 233.1 (Loss of NO, -30 Da)

- Significance: These fragments are unique to CAS 33400-49-6 and are absent in the Flupirtine spectrum, serving as the primary confirmation ions.[\[1\]](#)

Pathway C: Core Ring Retention

Upon losing the 4-fluorobenzyl group, the remaining pyridine core carries the charge.

- Transition: m/z 263.1

m/z 155.0 (2,6-diamino-3-nitropyridine core)[\[1\]](#)

Comparative Performance: Impurity vs. API

Differentiation between the intermediate and the drug is critical for purity profiling. The table below compares the MS/MS transitions used for Multiple Reaction Monitoring (MRM).

Table 1: MRM Transition Comparison

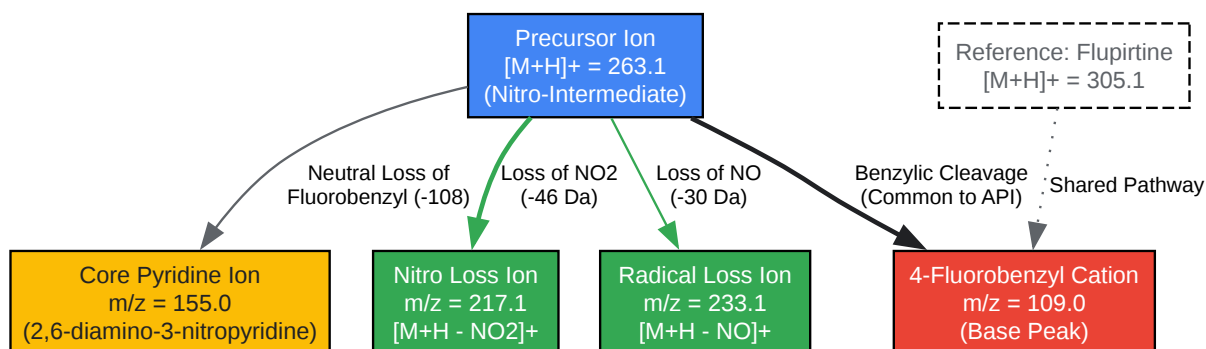
Compound	Precursor [M+H] ⁺	Quantifier Ion (Base Peak)	Qualifier Ion 1 (Diagnostic)	Qualifier Ion 2	Collision Energy (eV)
CAS 33400-49-6	263.1	109.0 (Fluorobenzyl)	217.1 (Loss of NO ₂)	233.1 (Loss of NO)	20 - 30
Flupirtine	305.1	196.1 (Core Amine)*	109.0 (Fluorobenzyl)	276.1 (Loss of Et)	25 - 35

*Note: Flupirtine's base peak (m/z 196) corresponds to the loss of the fluorobenzyl group (305 - 109 = 196), leaving the carbamoylated pyridine core. In contrast, CAS 33400-49-6 leaves a

nitro-pyridine core (m/z 155).[1]

Visualized Fragmentation Pathway

The following diagram illustrates the distinct fragmentation logic for CAS 33400-49-6, highlighting the divergence from the Flupirtine pathway.



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Caption: Fragmentation pathway of CAS 33400-49-6 showing the diagnostic nitro-loss pathways (green) vs. the shared benzylic cleavage (red).[1]

Experimental Protocol: LC-MS/MS Quantification

This self-validating protocol is designed to detect CAS 33400-49-6 at trace levels (0.05%) in bulk Flupirtine API.[1]

A. Sample Preparation

- Stock Solution:** Dissolve 10 mg of CAS 33400-49-6 reference standard in 10 mL Acetonitrile (ACN) to obtain 1 mg/mL.[1]
- Working Standard:** Dilute stock to 100 ng/mL in 50:50 ACN:Water containing 0.1% Formic Acid.
- Matrix Match:** Spike Flupirtine API (1 mg/mL) with the working standard to simulate impurity contamination.

B. LC Conditions

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 100 x 2.1 mm, 1.8 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water (Proton source for $[M+H]^+$).[\[1\]](#)
- Mobile Phase B: Acetonitrile.[\[2\]](#)[\[3\]](#)
- Gradient: 10% B (0-1 min)
90% B (1-6 min)
Hold (6-8 min).
- Flow Rate: 0.3 mL/min.

C. MS Parameters (Triple Quadrupole)

- Ionization: ESI Positive Mode.
- Capillary Voltage: 3500 V.
- Source Temp: 350°C.
- Scan Mode: MRM (Multiple Reaction Monitoring).
 - Target: 263.1
109.0 (Quant)
 - Confirm: 263.1
217.1 (Qual)[\[1\]](#)

D. System Suitability (Self-Validation)

To ensure trustworthiness, the method must pass the Resolution Test:

- Inject a mixture of Flupirtine (RT ~7.0 min) and CAS 33400-49-6 (RT ~8.5 min).[\[1\]](#)
- Criteria: The retention time difference (

RT) must be > 1.0 min. The nitro group makes CAS 33400-49-6 significantly more hydrophobic (later eluting) than the carbamate-functionalized Flupirtine.[1]

References

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